

The Microbiome of a Traditional Fermented Beverage: A Technical Guide to Authentic Şalgam

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the microbiological composition of authentic Şalgam, a traditional Turkish fermented beverage. With a focus on the core microbial communities that drive its unique fermentation process, this document offers a comprehensive overview for researchers, scientists, and professionals in drug development. The guide details the key lactic acid bacteria and yeast species, presents quantitative data in a comparative format, and provides a thorough description of the experimental protocols used for microbial analysis.

Introduction to Şalgam and its Microbiome

Şalgam, also known as turnip juice, is a traditional fermented beverage originating from southern Turkey. It is produced through the lactic acid fermentation of a mixture of black or purple carrots (*Daucus carota* ssp. *sativus* var. *atrorubens*), turnip (*Brassica rapa* L.), bulgur flour, rock salt, and water. The fermentation process is typically initiated by a sourdough starter,

which introduces a complex consortium of microorganisms.[1] The resulting beverage is characterized by its sour taste, reddish color, and distinct aroma.

The fermentation of Şalgam is a dynamic process driven by a succession of various microorganisms, primarily lactic acid bacteria (LAB) and yeasts.[2] These microbes work in synergy to metabolize the available carbohydrates from the raw materials, producing lactic acid, ethanol, carbon dioxide, and a range of other volatile compounds that contribute to the final sensory profile of the beverage.[2][3] The dominant microbial flora plays a crucial role in not only the organoleptic properties but also the potential probiotic and functional characteristics of Şalgam.

Microbiological Composition of Authentic Şalgam

The microbiological landscape of authentic Şalgam is rich and varied, with specific species of lactic acid bacteria and yeasts consistently identified as the key players in the fermentation process.

Dominant Lactic Acid Bacteria (LAB)

Lactic acid bacteria are the primary drivers of the fermentation, responsible for the characteristic acidity of Şalgam. The most predominantly isolated and identified LAB species include:

- *Lactiplantibacillus plantarum* (formerly *Lactobacillus plantarum*): This species is consistently reported as the most dominant LAB throughout the fermentation of Şalgam.[2][4][5] Its prevalence is attributed to its high tolerance to acidic conditions and its ability to utilize a wide range of carbohydrates.
- *Lacticaseibacillus paracasei* (formerly *Lactobacillus paracasei*): Often found in significant numbers, *L. paracasei* contributes to the acidification and flavor development of the beverage.[2][6]
- *Levilactobacillus brevis* (formerly *Lactobacillus brevis*): As a heterofermentative bacterium, *L. brevis* produces lactic acid, ethanol, and carbon dioxide, contributing to both the acidity and the effervescence of Şalgam.[2]

- Other notable LAB species that have been isolated from Şalgam include *Lactobacillus fermentum*, *Lactobacillus buchneri*, *Lactobacillus helveticus*, and *Pediococcus pentosaceus*.
[2][6]

Dominant Yeasts

Yeasts in Şalgam fermentation contribute to the production of ethanol, carbon dioxide, and various aromatic compounds, influencing the final flavor and aroma profile. The key yeast species identified are:

- Saccharomyces cerevisiae*: This is the most frequently isolated and dominant yeast species in Şalgam, particularly in the later stages of fermentation.[4][7] It is known for its robust fermentation capabilities and tolerance to acidic environments.
- Pichia kudriavzevii* (also known as *Issatchenkia orientalis*): This acid-tolerant yeast is often found in fermented foods and has been identified as a significant component of the Şalgam microbiome.[7]
- Galactomyces candidum* (formerly *Geotrichum candidum*) and *Candida krusei* (now known as *Pichia kudriavzevii*) have also been reported in studies on Şalgam spoilage and fermentation.[4][7]

Quantitative Microbiological Data

The following tables summarize the quantitative data on the microbial populations in Şalgam at different stages of fermentation, as reported in various studies. The counts are presented in log colony-forming units per milliliter (log CFU/mL).

Table 1: Lactic Acid Bacteria (LAB) Counts in Şalgam Fermentation

Fermentation Stage	LAB Count (log CFU/mL)	Reference(s)
Beginning of Fermentation	6.70 - 7.95	[5][7]
Mid-Fermentation (Day 2-4)	Increase observed	[7]
End of Fermentation	7.30 - 11.78	[3][7]
Commercial Samples	6.97 (average)	[3]

Table 2: Yeast Counts in Şalgam Fermentation

Fermentation Stage	Total Yeast Count (log CFU/mL)	Saccharomyces cerevisiae Count (log CFU/mL)	Reference(s)
Beginning of Fermentation	4.40 - 7.80	4.86	[4] [5] [7]
Mid-Fermentation (Day 2-4)	Increase observed	4.90 - 5.46	[4] [7]
End of Fermentation	5.64 - 7.66	-	[3] [7]
Commercial Samples	5.64 (average)	-	[3]

Experimental Protocols

This section provides an overview of the methodologies commonly employed for the microbiological analysis of Şalgam.

Culture-Based Methods for Enumeration and Isolation

Culture-based techniques are fundamental for quantifying and isolating viable microorganisms from Şalgam.

1. Sample Preparation and Serial Dilution:

- Aseptically collect a representative sample of Şalgam.
- Prepare a ten-fold serial dilution of the sample using a sterile diluent such as 0.1% (w/v) peptone water or 0.85% (w/v) saline solution.

2. Enumeration of Lactic Acid Bacteria (LAB):

- Culture Medium: De Man, Rogosa and Sharpe (MRS) agar is the standard medium for the selective enumeration of LAB.

- **Plating:** Use the pour plate or spread plate method to inoculate MRS agar plates with appropriate dilutions.
- **Incubation:** Incubate the plates anaerobically (e.g., using an anaerobic jar with a gas-generating system) at 30-37°C for 48-72 hours.
- **Counting:** Count the colonies on plates containing 30-300 colonies and calculate the number of CFU/mL.

3. Enumeration of Yeasts:

- **Culture Medium:** Malt Extract Agar (MEA) or Potato Dextrose Agar (PDA), often supplemented with an antibacterial agent (e.g., chloramphenicol or oxytetracycline) to inhibit bacterial growth, are commonly used.
- **Plating:** Use the spread plate method.
- **Incubation:** Incubate the plates aerobically at 25-30°C for 3-5 days.
- **Counting:** Count the colonies and express the results as CFU/mL.

4. Isolation and Identification:

- Select morphologically distinct colonies from the enumeration plates.
- Purify the isolates by re-streaking on the respective agar media.
- Perform initial characterization using Gram staining, catalase test, and microscopic observation.
- For species-level identification, further biochemical tests (e.g., API 50 CHL for LAB, API 20C AUX for yeasts) or molecular methods are required.

Molecular Methods for Microbial Identification and Community Analysis

Molecular techniques provide a more detailed and culture-independent view of the microbial community in Şalgam.

1. DNA Extraction:

- Principle: The first critical step is to efficiently lyse the microbial cells and extract high-quality genomic DNA.
- Protocol Outline:
 - Centrifuge the Şalgam sample to pellet the microbial cells.
 - Wash the pellet with a suitable buffer (e.g., phosphate-buffered saline).
 - Perform enzymatic lysis (e.g., using lysozyme for bacteria and lyticase for yeast) followed by mechanical disruption (e.g., bead beating) to break open the tough cell walls of Gram-positive bacteria and yeasts.
 - Use a commercial DNA extraction kit (e.g., a kit designed for food or microbial samples) following the manufacturer's instructions for DNA purification.
 - Assess the quality and quantity of the extracted DNA using spectrophotometry (e.g., NanoDrop) and gel electrophoresis.

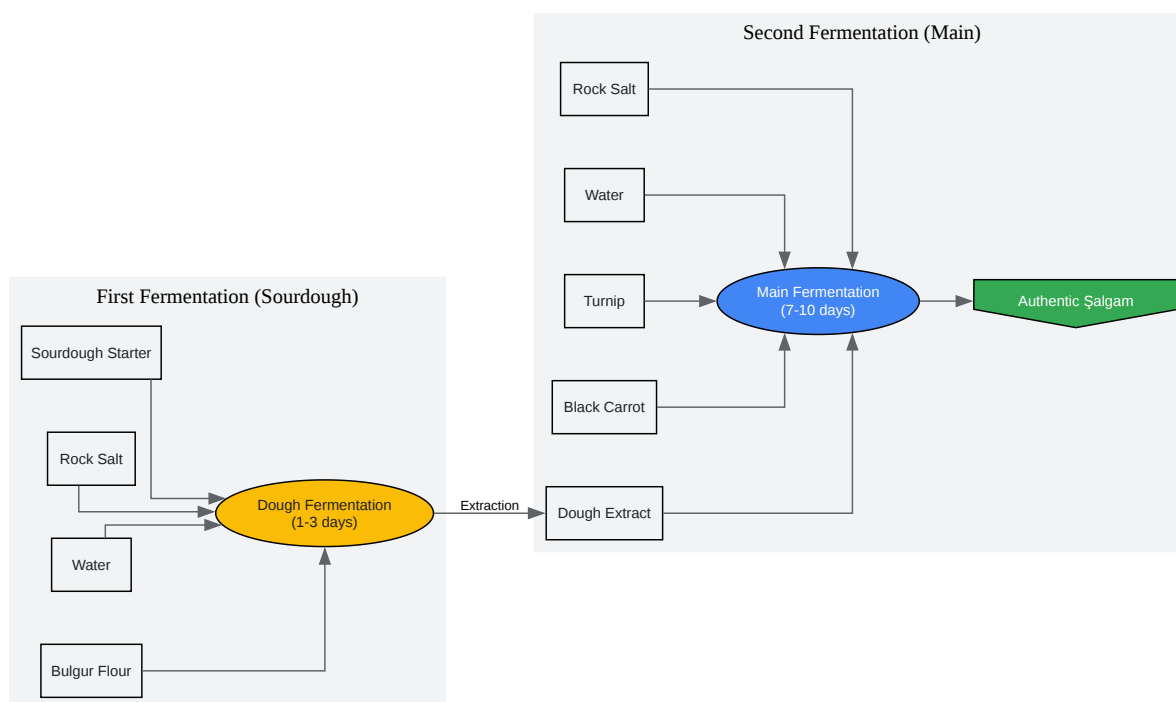
2. 16S rRNA and ITS Gene Sequencing for Taxonomic Identification:

- Principle: The 16S rRNA gene is a highly conserved gene in bacteria with variable regions that are used for taxonomic classification. The Internal Transcribed Spacer (ITS) region is similarly used for the identification of fungi, including yeasts.
- Workflow:
 - PCR Amplification: Amplify the variable regions of the 16S rRNA gene (for bacteria) or the ITS region (for fungi) from the extracted genomic DNA using universal primers.
 - Library Preparation: Prepare sequencing libraries from the PCR amplicons. This involves cleaning up the PCR products, adding sequencing adapters and barcodes for multiplexing.
 - Sequencing: Perform high-throughput sequencing (e.g., on an Illumina MiSeq platform).

- Bioinformatic Analysis: Process the raw sequencing data to remove low-quality reads, cluster sequences into Operational Taxonomic Units (OTUs) or Amplicon Sequence Variants (ASVs), and assign taxonomy by comparing the sequences against a reference database (e.g., Greengenes, SILVA for 16S rRNA; UNITE for ITS).

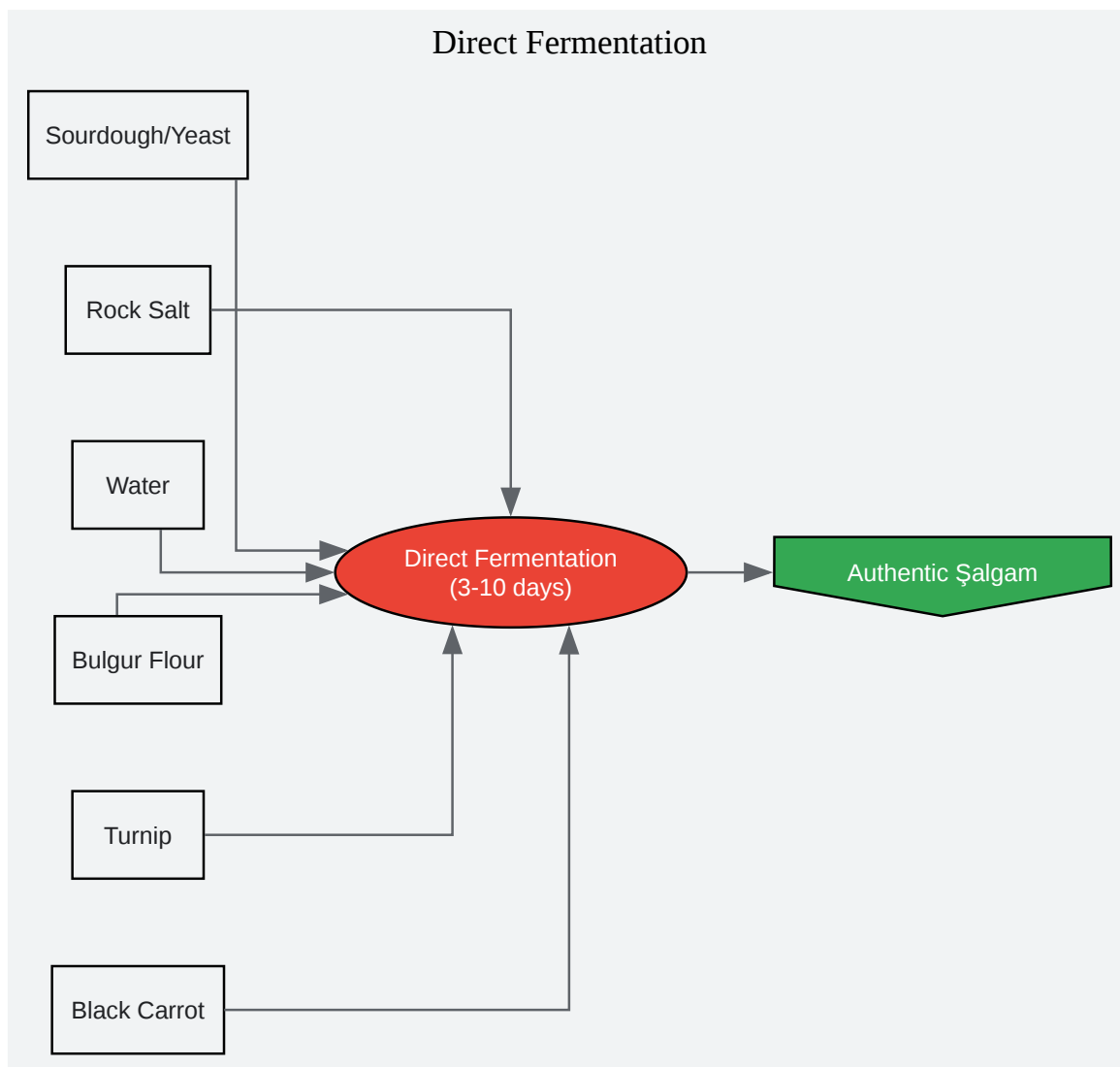
Visualization of Şalgam Fermentation Workflow

The following diagrams illustrate the traditional and direct methods of Şalgam production.



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Caption: Traditional Şalgam Fermentation Workflow.

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Caption: Direct Şalgam Fermentation Workflow.

Conclusion

The microbiological composition of authentic Şalgam is a complex and fascinating ecosystem dominated by specific species of lactic acid bacteria and yeasts. Understanding this microbiome is crucial for ensuring product quality, consistency, and safety. The data and protocols presented in this technical guide provide a solid foundation for further research into the functional properties of Şalgam's microbial community, with potential applications in the development of novel probiotics and functional foods. The continued application of both traditional and modern microbiological techniques will undoubtedly uncover further intricacies of this traditional fermented beverage.

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